

Physical and chemical properties of ethyl 2-chloro-2-ethoxyacetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-2-ethoxyacetic acid ethyl ester

Cat. No.: B1585489

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An In-Depth Technical Guide to Ethyl 2-Chloro-2-Ethoxyacetate

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and potential applications of ethyl 2-chloro-2-ethoxyacetate (CAS No: 34006-60-5). This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The guide synthesizes available technical data to offer field-proven insights into the handling and utilization of this versatile chemical intermediate.

Introduction and Chemical Identity

Ethyl 2-chloro-2-ethoxyacetate is a halogenated ether ester that holds potential as a building block in organic synthesis. Its structure, featuring a reactive α -chloro- α -ethoxy ester moiety, presents a unique combination of functional groups for the construction of more complex molecules. Understanding its fundamental properties is crucial for its effective application in research and development.

Chemical Structure:

Figure 1: Chemical Structure of Ethyl 2-chloro-2-ethoxyacetate.

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	34006-60-5	[1] [2]
Molecular Formula	C ₆ H ₁₁ ClO ₃	[1] [2]
Molecular Weight	166.6 g/mol	[1] [2]
IUPAC Name	ethyl 2-chloro-2-ethoxyacetate	[2]
Synonyms	2-Chloro-2-ethoxyacetic acid ethyl ester, Ethyl chloro(ethoxy)acetate	[3]

Physical and Chemical Properties

The available data for the physical properties of ethyl 2-chloro-2-ethoxyacetate is somewhat limited, with some values being estimates. This section consolidates the most reliable information found.

Table 2: Physical Properties

Property	Value	Reference
Appearance	Clear colorless to orange-brown liquid	[1]
Boiling Point	234.82 °C (rough estimate)	[4]
Density	1.116 - 1.2277 g/cm ³ (estimate)	[4][5]
Flash Point	84 °C	[6]
Refractive Index	1.4307	[4]
Solubility	Insoluble in water; Soluble in most organic solvents	[6]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[3]

Synthesis of Ethyl 2-Chloro-2-Ethoxyacetate

While a specific, detailed experimental protocol for the synthesis of ethyl 2-chloro-2-ethoxyacetate is not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from general organic chemistry principles. A common method for the preparation of α -chloro- α -alkoxy esters involves the chlorination of the corresponding α -hydroxy- α -alkoxy ester or the direct chlorination of an α -alkoxy ester.

Representative Synthesis Workflow:



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Figure 2: A representative workflow for the synthesis of ethyl 2-chloro-2-ethoxyacetate.

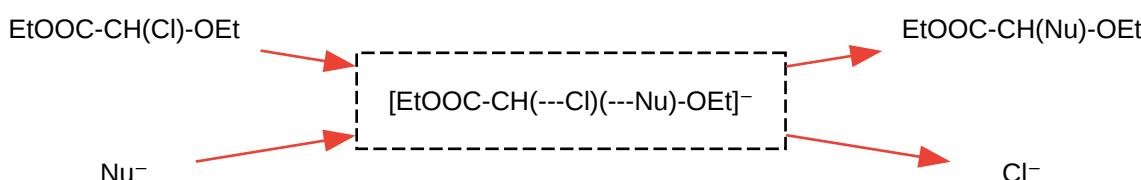
Note on Synthesis: The direct chlorination of ethyl ethoxyacetate would be another potential route. However, controlling the selectivity to achieve monochlorination at the α -position can be challenging and may lead to byproducts. The choice of chlorinating agent and reaction conditions would be critical to optimize the yield and purity of the desired product.

Reactivity and Mechanistic Insights

The reactivity of ethyl 2-chloro-2-ethoxyacetate is primarily dictated by the presence of the α -chloro and ester functional groups. The chlorine atom at the α -position to the carbonyl group is susceptible to nucleophilic substitution.

Nucleophilic Substitution:

The primary reaction pathway for this compound involves the displacement of the chloride ion by a nucleophile. This is a classic SN_2 reaction, facilitated by the electron-withdrawing nature of the adjacent carbonyl and ethoxy groups.



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Figure 3: General mechanism for the nucleophilic substitution of ethyl 2-chloro-2-ethoxyacetate.

The choice of nucleophile can range from simple anions like cyanide and azide to more complex organic molecules such as amines, thiols, and carbanions. This reactivity makes ethyl 2-chloro-2-ethoxyacetate a potentially useful building block for introducing an ethoxyacetate moiety into a target molecule.

Applications in Research and Drug Development

While specific examples of the use of ethyl 2-chloro-2-ethoxyacetate in the synthesis of marketed drugs are not widely documented, its structural features suggest its utility as a

chemical intermediate in medicinal chemistry and process development. Its potential applications could include:

- **Synthesis of Heterocycles:** As a bifunctional molecule, it could be employed in the construction of various heterocyclic ring systems, which are prevalent in many pharmaceutical agents.
- **Introduction of Side Chains:** The ethoxyacetyl group can be a key structural motif in biologically active molecules. This reagent provides a direct method for its incorporation.
- **Fragment-Based Drug Discovery:** As a small, functionalized molecule, it could be used in fragment-based screening to identify new lead compounds.

It is important to note that its isomer, ethyl 2-chloroacetoacetate, is a widely used intermediate in the synthesis of various pharmaceuticals, including some antimalarials and anti-inflammatory agents. While structurally different, the synthetic utility of the acetoacetate derivative highlights the potential value of functionalized α -chloro esters in drug discovery.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling ethyl 2-chloro-2-ethoxyacetate.

Table 3: Hazard and Safety Information

Category	Information	Reference
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Personal Protective Equipment (PPE)	Safety glasses with side-shields or goggles, protective gloves, and a lab coat are required. Work should be conducted in a well-ventilated fume hood.	[1]
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.	[3]

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.

- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move the person into fresh air.
- If swallowed: Do NOT induce vomiting. Seek immediate medical attention.

Conclusion

Ethyl 2-chloro-2-ethoxyacetate is a functionalized ester with potential applications in organic synthesis. While detailed experimental data in the public domain is limited, this guide provides a foundational understanding of its properties, expected reactivity, and safe handling procedures. For researchers and drug development professionals, this compound represents a potentially valuable, yet underexplored, tool for the synthesis of novel chemical entities. Further research into its specific reactions and applications is warranted to fully elucidate its synthetic utility.

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